

Introduction: The Strategic Importance of 6-methyl-3-Pyridineethanol

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Compound of Interest

Compound Name: 6-methyl-3-Pyridineethanol

Cat. No.: B032638

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The pyridine scaffold is a privileged structure in medicinal chemistry, found in numerous therapeutic agents due to its ability to engage in hydrogen bonding, its metabolic stability, and its favorable solubility profile.[1] **6-methyl-3-Pyridineethanol**, a derivative of this class, presents a unique combination of a nucleophilic pyridine ring and a reactive primary alcohol. This bifunctionality makes it a versatile intermediate for constructing more complex molecular architectures.[2][3] Its strategic importance lies in its role as a key intermediate, enabling chemists to modulate the pharmacokinetic and pharmacodynamic properties of drug candidates.[2] This guide aims to provide a deep dive into the molecular and structural nuances of this compound, offering a foundational understanding for its effective application in research and development.

Molecular and Physicochemical Properties

The fundamental properties of **6-methyl-3-pyridineethanol** are summarized below. These data are crucial for designing synthetic routes, purification protocols, and formulation studies.

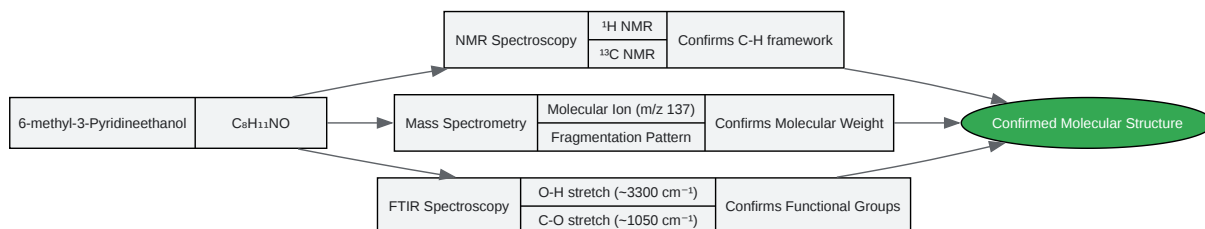
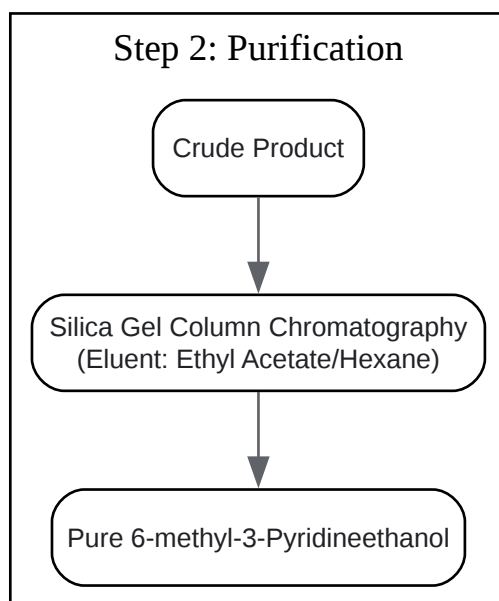
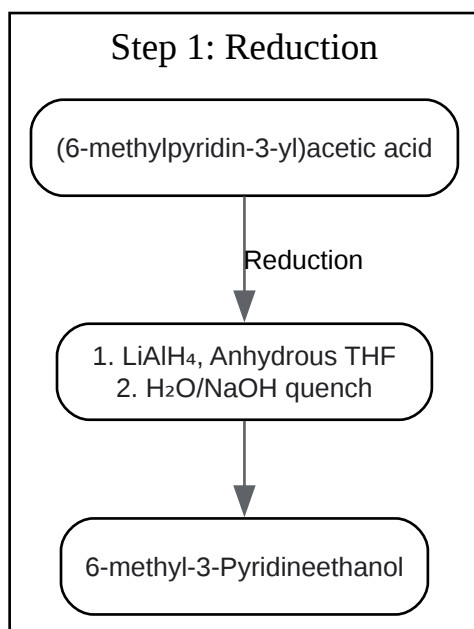
Property	Value	Reference(s)
IUPAC Name	2-(6-methylpyridin-3-yl)ethanol	[4]
CAS Number	100189-17-1	[4][5]
Molecular Formula	C ₈ H ₁₁ NO	[4]
Molecular Weight	137.18 g/mol	[4]
Appearance	Yellow Solid	[6]
InChI	InChI=1S/C8H11NO/c1-7-2-3-8(4-5-10)6-9-7/h2-3,6,10H,4-5H2,1H3	[4]
SMILES	<chem>CC1=NC=C(C=C1)CCO</chem>	[4]

Synthesis and Purification Workflow

While multiple synthetic routes to pyridine-ethanol derivatives exist, a highly effective and reproducible method involves the reduction of a corresponding carboxylic acid or its ester. The following protocol is a validated approach for the synthesis of analogous pyridine-ethanols and is proposed here for **6-methyl-3-pyridineethanol**.^[7]

Proposed Synthetic Pathway

The synthesis of **6-methyl-3-pyridineethanol** can be efficiently achieved via the reduction of (6-methylpyridin-3-yl)acetic acid using a powerful reducing agent like Lithium Aluminum Hydride (LiAlH₄) in an anhydrous ethereal solvent.



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References

- 1. Pyridine - Wikipedia [en.wikipedia.org]
- 2. tandfonline.com [tandfonline.com]
- 3. solubilityofthings.com [solubilityofthings.com]
- 4. 6-methyl-3-Pyridineethanol | C₈H₁₁NO | CID 13566816 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. biomall.in [biomall.in]
- 6. 3-Pyridineethanol Properties, Uses, Safety, Suppliers & MSDS | Buy High-Purity 3-Pyridineethanol in China [pipzine-chem.com]
- 7. prepchem.com [prepchem.com]
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